

2,6-Diaminonicotinic acid molecular weight and formula

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Compound of Interest

Compound Name: 2,6-Diaminonicotinic acid

Cat. No.: B069823

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An In-depth Technical Guide on 2,6-Diaminonicotinic Acid

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is critical. This document provides a concise technical summary of the molecular formula and weight of **2,6-Diaminonicotinic acid**.

Molecular Properties

2,6-Diaminonicotinic acid is a derivative of nicotinic acid, which is a form of vitamin B3. The defining features of this molecule are the two amino groups (-NH₂) attached to the pyridine ring at positions 2 and 6, in addition to the carboxylic acid (-COOH) group at position 3.

The molecular formula and weight are fundamental identifiers for any chemical compound. The established molecular formula for **2,6-Diaminonicotinic acid** is C₆H₇N₃O₂ [1]. Based on this formula, the calculated molecular weight is 153.14 g/mol [2].

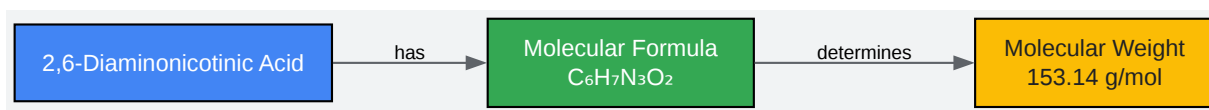
Data Presentation

For clarity and ease of comparison, the core quantitative data for **2,6-Diaminonicotinic acid** is summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₇ N ₃ O ₂ [1]
Molecular Weight	153.14 g/mol [2]

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.



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References

- 1. 2,6-Diaminonicotinic acid | C₆H₇N₃O₂ | CID 18977245 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5,6-Diaminonicotinic acid | C₆H₇N₃O₂ | CID 22476298 - PubChem [pubchem.ncbi.nlm.nih.gov]
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